

Essential Safety and Logistical Information for Handling 2,4,6-Trimethylbenzenesulfonohydrazide

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Compound of Interest

Compound Name: 2,4,6-Trimethylbenzenesulfonohydrazide

Cat. No.: B098524

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This guide provides crucial safety protocols, operational procedures, and disposal plans for the handling of **2,4,6-Trimethylbenzenesulfonohydrazide**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Properties and Hazards

Property	Value	Reference
Molecular Formula	C ₉ H ₁₄ N ₂ O ₂ S	[1]
Molecular Weight	214.28 g/mol	[1]
Appearance	White solid	[2]
Melting Point	112-114 °C (decomposes)	
Hazards	Flammable solid, Causes serious eye irritation, Causes skin irritation, May cause respiratory irritation.[1][2]	

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure and ensure personal safety when handling **2,4,6-Trimethylbenzenesulfonohydrazide**.

PPE Category	Specification
Eye Protection	Chemical splash goggles meeting European standard EN 166 or equivalent. [1]
Hand Protection	Chemical-resistant protective gloves. [1]
Body Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. [1]
Respiratory Protection	Under normal use conditions with adequate ventilation, no respiratory protection is needed. [1] For large-scale operations, emergencies, or situations where dust may be generated, use a type P3 (EN 143) respirator cartridge.

Operational Plan: Safe Handling Procedures

Adherence to a strict operational plan is critical to mitigate the risks associated with **2,4,6-Trimethylbenzenesulfonohydrazide**.

1. Preparation and Engineering Controls:

- Ventilation: Ensure adequate ventilation, especially in confined areas.[\[1\]](#) All work with this compound should ideally be performed in a chemical fume hood.
- Ignition Sources: Keep away from open flames, hot surfaces, and sources of ignition.
- Emergency Equipment: Ensure that eyewash stations and safety showers are close to the workstation location.

2. Handling:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[1\]](#)
- Avoid contact with skin and eyes.

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.

3. Storage:

- Store in a well-ventilated place. Keep the container tightly closed.
- For long-term stability, it is recommended to store in a freezer at temperatures below 0°C.[3]

Disposal Plan

Proper disposal of **2,4,6-Trimethylbenzenesulfonohydrazide** and contaminated materials is essential to prevent environmental contamination and accidents.

- Waste Classification: This material should be treated as hazardous waste.
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.
- Contaminated Packaging: Empty containers may retain product residue and should be disposed of in the same manner as the substance itself.

Emergency Procedures

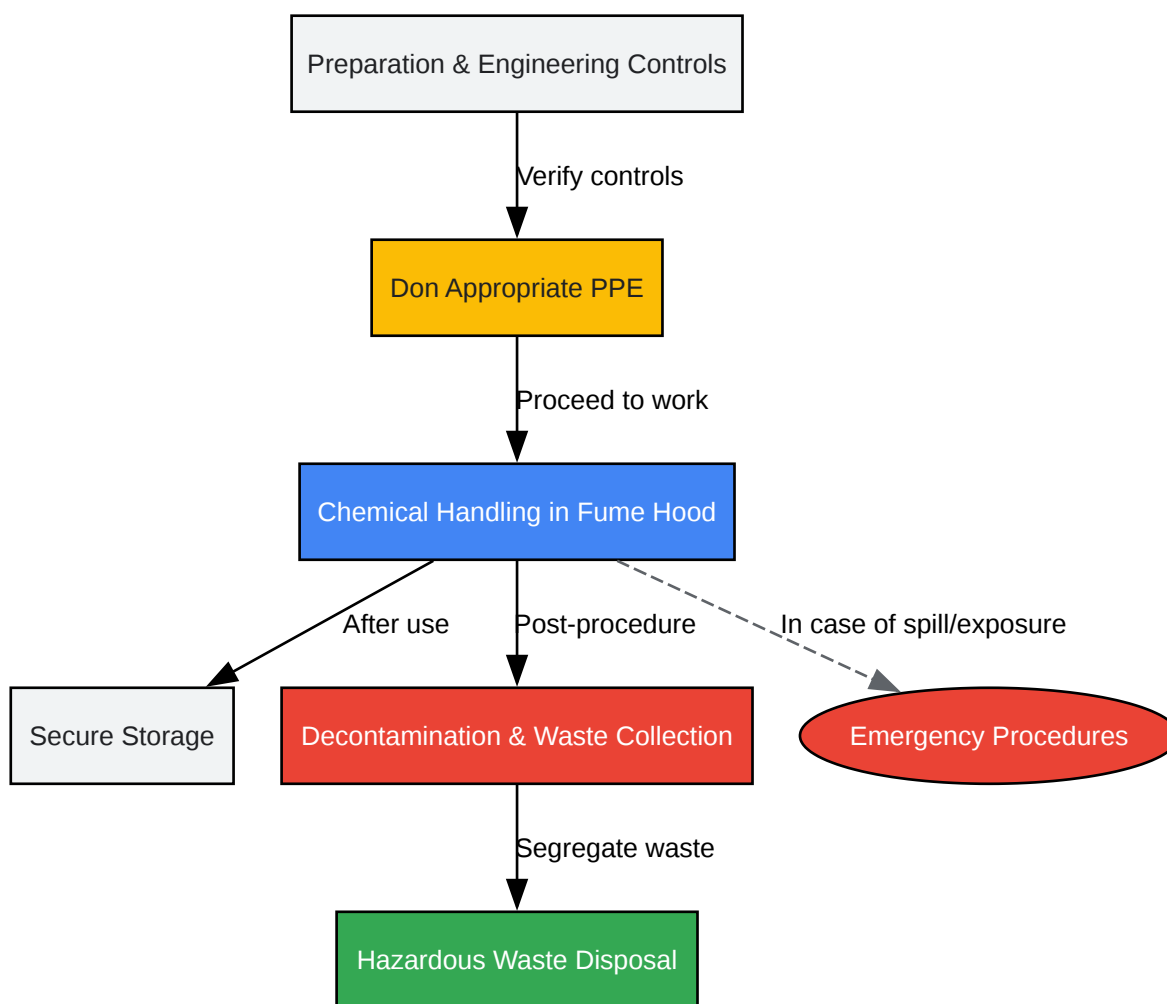
First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. [1]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention. [1]
Ingestion	Clean mouth with water. Get medical attention. [1]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention. [1]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.
- Hazardous Combustion Products: May produce carbon oxides, nitrogen oxides (NOx), and sulfur oxides.[\[4\]](#)

Workflow for Safe Handling of 2,4,6-Trimethylbenzenesulfonohydrazide



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Caption: Workflow for the safe handling and disposal of **2,4,6-Trimethylbenzenesulfonohydrazide**.

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References

- 1. fishersci.co.uk [fishersci.co.uk]

- 2. 2,4,6-Trimethylbenzenesulfonyl hydrazide, 97%, Thermo Scientific 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 3. 2,4,6-Trimethylbenzenesulfonyl hydrazide | 16182-15-3 [chemicalbook.com]
- 4. fishersci.com [fishersci.com]
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